

A Technical Guide to the Solubility of Disperse Red 151

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This technical guide provides a comprehensive overview of the solubility characteristics of **Disperse Red 151** (C.I. 26130), a double azo class disperse dye. Due to the limited availability of specific quantitative solubility data for **Disperse Red 151** in a wide array of solvents, this document summarizes the available information and provides standardized experimental protocols for determining solubility.

Introduction to Disperse Red 151

Disperse Red 151 is a brilliant red dye primarily used for dyeing polyester fibers.[1] As a disperse dye, it is characterized by its low water solubility and its application from a fine aqueous dispersion. Understanding its solubility in various organic solvents is crucial for its application in diverse fields, including research and development where it might be used as a marker or in material science.

Chemical Properties:

Molecular Formula: C27H25N5O5S

Molecular Weight: 531.58 g/mol [1]

• CAS Registry Number: 70210-08-1



Quantitative Solubility Data

Quantitative solubility data for **Disperse Red 151** is not extensively available in published literature. The following table summarizes the currently known quantitative and qualitative solubility information. Researchers are encouraged to determine solubility in their specific solvent systems using the protocols outlined in this guide.

| Solvent | Chemical Class | Solubility | Temperature (°C) | Pressure (atm) |
|--------------|-------------------|---|---------------------|----------------|
| Acetonitrile | Nitrile | 100 μg/mL | Not Specified | Ambient |
| Water | Protic, Inorganic | < 1 mg/L (low) | Not Specified | Ambient |
| n-Octanol | Alcohol | 10 - 1000 mg/L (moderate to high) | Not Specified | Ambient |

Experimental Protocols for Solubility Determination

Accurate determination of a compound's solubility is fundamental for its application. The following are detailed methodologies for key experiments to quantify the solubility of **Disperse Red 151**.

Protocol 1: Gravimetric Method for Solubility Determination

This method is a straightforward and widely used technique to determine the equilibrium solubility of a compound in a specific solvent.

Objective: To determine the mass of **Disperse Red 151** that can dissolve in a given volume of solvent at a specified temperature to reach a saturated solution.

Materials:

- Disperse Red 151 powder
- Solvent of interest



- Thermostatically controlled shaker or incubator
- Centrifuge
- Analytical balance (accurate to ±0.0001 g)
- Volumetric flasks and pipettes
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Evaporating dish or pre-weighed vials

Procedure:

- Sample Preparation: Accurately weigh an excess amount of **Disperse Red 151** powder and add it to a known volume of the solvent in a sealed container (e.g., a screw-cap vial or flask).
 The excess solid is crucial to ensure that a saturated solution is formed.
- Equilibration: Place the sealed container in a thermostatically controlled shaker set to the
 desired temperature. Agitate the mixture for a predetermined period (e.g., 24, 48, or 72
 hours) to ensure that equilibrium is reached. The time required for equilibration should be
 determined empirically by taking measurements at different time points until the
 concentration of the solute in the solution remains constant.
- Phase Separation: After equilibration, allow the suspension to settle. To effectively separate the undissolved solid from the saturated solution, centrifuge the sample at a high speed.
- Sample Extraction: Carefully pipette a known volume of the clear supernatant (the saturated solution) without disturbing the solid pellet.
- Filtration (Optional but Recommended): For greater accuracy, filter the extracted supernatant through a syringe filter that is compatible with the solvent to remove any remaining fine particles.
- Solvent Evaporation: Transfer the filtered saturated solution to a pre-weighed evaporating dish or vial.



- Drying: Place the dish or vial in an oven at a temperature sufficient to evaporate the solvent without degrading the dye. A vacuum oven is recommended to facilitate solvent removal at a lower temperature.
- Final Weighing: Once the solvent has completely evaporated and the dish or vial has cooled to room temperature in a desiccator, weigh it again.
- Calculation: The solubility is calculated using the following formula:

Solubility (g/L) = (Mass of vial with dried dye - Mass of empty vial) / Volume of the aliquot taken

Protocol 2: UV-Visible Spectrophotometry for Concentration Determination

This method is suitable for determining the concentration of a colored compound in a solution and can be used to establish solubility by analyzing a saturated solution. A calibration curve must first be generated.

Objective: To determine the concentration of **Disperse Red 151** in a saturated solution using its absorbance of light.

Materials:

- UV-Visible Spectrophotometer
- Quartz or glass cuvettes
- Disperse Red 151 powder
- · Solvent of interest
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

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Part A: Preparation of Standard Solutions and Generation of a Calibration Curve

- Prepare a Stock Solution: Accurately weigh a small amount of Disperse Red 151 and dissolve it in a known volume of the solvent in a volumetric flask to create a stock solution of known concentration.
- Prepare Serial Dilutions: Prepare a series of standard solutions of decreasing concentrations by diluting the stock solution with the same solvent.
- Determine Maximum Wavelength (λmax): Scan one of the standard solutions across the UV-Visible spectrum (typically 200-800 nm) to determine the wavelength of maximum absorbance (λmax).
- Measure Absorbance: Measure the absorbance of each standard solution at the determined λmax. Use the pure solvent as a blank to zero the spectrophotometer.
- Plot the Calibration Curve: Plot a graph of absorbance versus concentration for the standard solutions. The resulting plot should be a straight line that passes through the origin, in accordance with the Beer-Lambert law. Determine the equation of the line (y = mx + c), where 'y' is absorbance, 'x' is concentration, 'm' is the slope, and 'c' is the y-intercept (which should be close to zero).

Part B: Determination of Solubility

- Prepare a Saturated Solution: Follow steps 1-3 of the Gravimetric Method (Protocol 3.1) to prepare a saturated solution of **Disperse Red 151** and separate the undissolved solid.
- Dilute the Saturated Solution: Accurately pipette a small, known volume of the clear supernatant and dilute it with a known volume of the solvent to bring its absorbance within the linear range of the calibration curve.
- Measure Absorbance: Measure the absorbance of the diluted solution at the λmax.
- Calculate Concentration: Use the equation of the calibration curve to calculate the concentration of the diluted solution.



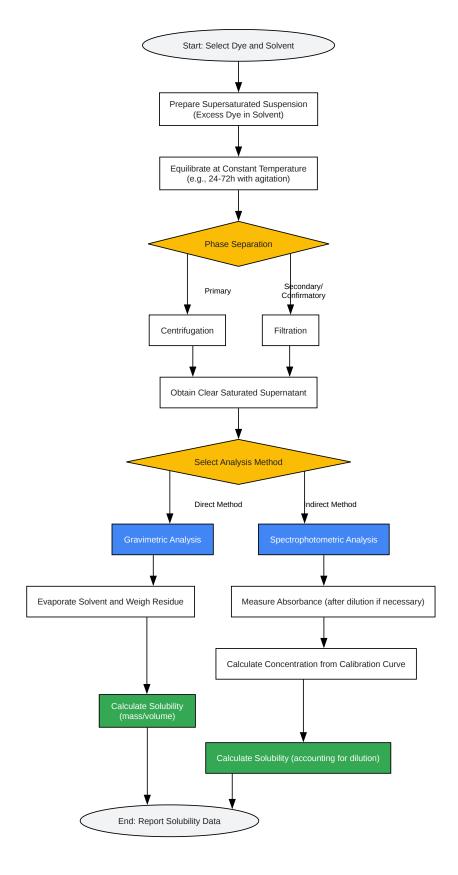
Calculate Solubility: Account for the dilution factor to determine the concentration of the
original saturated solution, which represents the solubility of **Disperse Red 151** in that
solvent.

Solubility (g/L) = Concentration of diluted sample (g/L) x Dilution factor

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the solubility of a disperse dye.





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